

# Synthesis of 2-Hydroxydecanenitrile from Decanal: A Technical Guide

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## Compound of Interest

Compound Name: 2-Hydroxydecanenitrile

Cat. No.: B15082039

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This technical guide provides a comprehensive overview of the synthesis of **2-hydroxydecanenitrile**, a cyanohydrin derived from decanal. Cyanohydrins are valuable intermediates in organic synthesis, serving as precursors to  $\alpha$ -hydroxy acids,  $\alpha$ -hydroxy aldehydes, and  $\beta$ -amino alcohols, which are key structural motifs in many pharmaceutical compounds. This document details the core chemical principles, experimental methodologies, and reaction mechanisms involved in the preparation of **2-hydroxydecanenitrile**.

## Introduction

The synthesis of **2-hydroxydecanenitrile** from decanal is a classic example of nucleophilic addition to a carbonyl group. The reaction, known as cyanohydrin formation, involves the addition of a cyanide nucleophile to the electrophilic carbonyl carbon of decanal. This process is typically catalyzed by a base, which enhances the nucleophilicity of the cyanide source.

The general reaction is as follows:

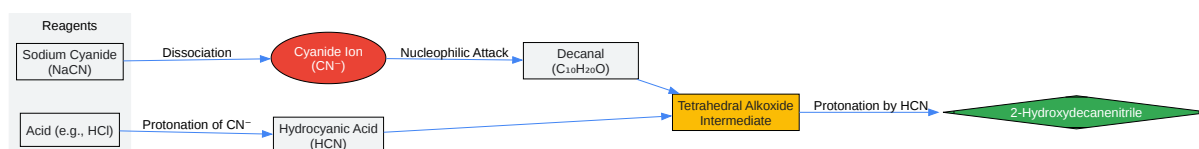


This guide will focus on a common and effective method for this transformation, utilizing sodium cyanide as the cyanide source with an in-situ generation of hydrocyanic acid (HCN).

## Reaction Mechanism and Workflow

The formation of **2-hydroxydecanenitrile** proceeds through a two-step nucleophilic addition mechanism. The process is initiated by the attack of the cyanide ion on the carbonyl carbon of decanal, followed by protonation of the resulting alkoxide intermediate.

## Signaling Pathway (Reaction Mechanism)

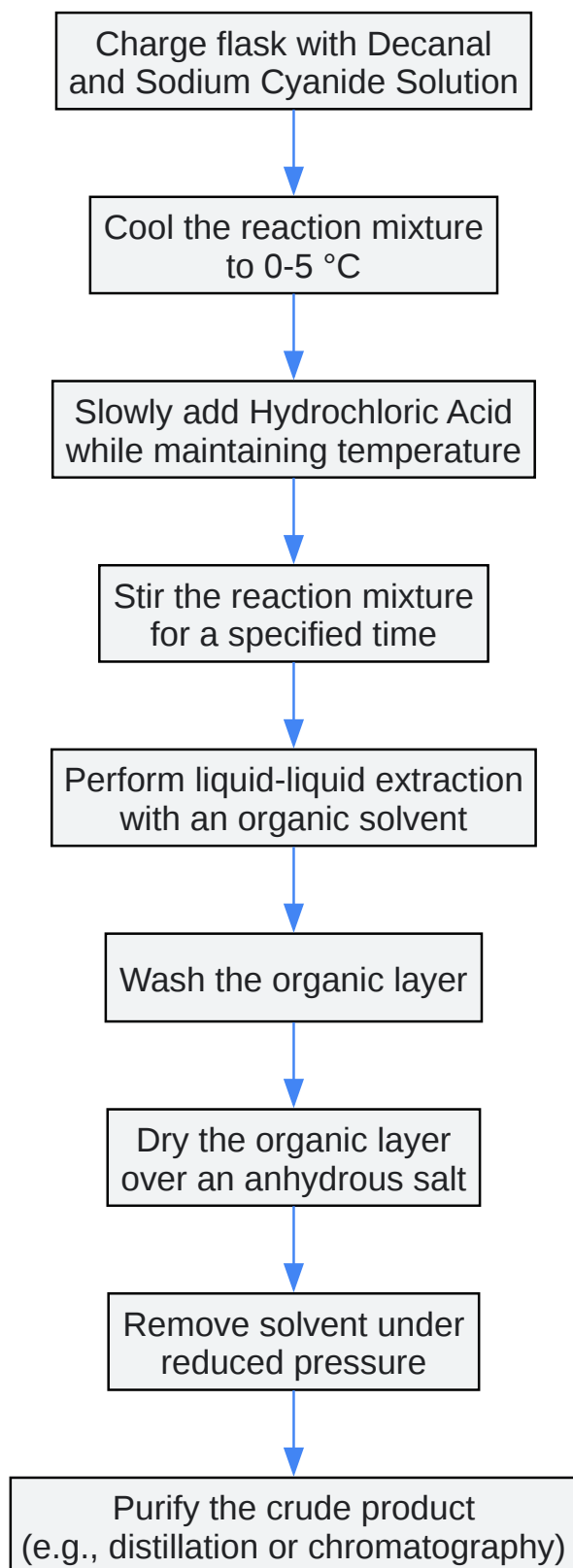


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Caption: Reaction mechanism for the synthesis of **2-hydroxydecanenitrile** from decanal.

## Experimental Workflow

The experimental procedure involves the careful addition of reagents, control of reaction temperature, and subsequent workup and purification of the product.



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